

Spectroscopic Profile of 2-Piperazinecarboxaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Piperazinecarboxaldehyde
CAS No.: 773866-77-6
Cat. No.: B1591298

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Abstract: This technical guide provides a comprehensive overview of the key spectroscopic characteristics of **2-Piperazinecarboxaldehyde** (CAS 773866-77-6), a valuable heterocyclic building block in medicinal chemistry and drug development. Due to the limited availability of public experimental spectra for this specific isomer, this document leverages high-fidelity predictive models and established principles of spectroscopic interpretation to offer a robust analytical framework. This guide is intended for researchers, scientists, and drug development professionals to aid in the identification, characterization, and quality control of **2-Piperazinecarboxaldehyde**.

Introduction: The Significance of 2-Piperazinecarboxaldehyde

2-Piperazinecarboxaldehyde, with the molecular formula $C_5H_{10}N_2O$ and a molecular weight of 114.15 g/mol, is a bifunctional molecule featuring a reactive aldehyde group and a piperazine scaffold.^[1] The piperazine ring is a privileged structure in medicinal chemistry, known for improving the pharmacokinetic and pharmacodynamic properties of drug candidates. The aldehyde at the 2-position provides a versatile handle for a wide array of chemical transformations, including reductive amination, oxidation to a carboxylic acid, and the formation of various heterocyclic systems.

Given its potential as a key intermediate, a thorough understanding of its spectroscopic properties is paramount for unambiguous identification and for monitoring reaction progress. This guide provides an in-depth analysis of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Properties:

Property	Value	Source
IUPAC Name	piperazine-2-carbaldehyde	[1]
CAS Number	773866-77-6	[1]
Molecular Formula	C ₅ H ₁₀ N ₂ O	[1]
Molecular Weight	114.15 g/mol	[1]
XLogP3-AA	-1.3	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]

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node [shape=plaintext, fontname="sans-serif", fontsize=12];
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// Atom nodes
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N1 [label="N1", pos="0,1.5!"];
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C2 [label="C2", pos="1.3,1.5!"];
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C3 [label="C3", pos="1.3,0!"];
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N4 [label="N4", pos="0,0!"];
```

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C5 [label="C5", pos="-1.3,0!"];
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C6 [label="C6", pos="-1.3,1.5!"];
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H_N4 [label="H", pos="-0.5,-0.7!"];
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C_aldehyde [label="C7(CH0)", pos="2.6,2.2!"];
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O_aldehyde [label="O", pos="3.6,2.2!"];
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H_aldehyde [label="H", pos="2.6,3!"];
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H2_a [label="H", pos="1.8,1.8!"];
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H3_a [label="H", pos="1.8, -0.3!"];
H3_b [label="H", pos="0.8, -0.3!"];
H5_a [label="H", pos="-1.8, -0.3!"];
H5_b [label="H", pos="-0.8, -0.3!"];
H6_a [label="H", pos="-1.8, 1.8!"];
H6_b [label="H", pos="-0.8, 1.8!"];

// Edges for the piperazine ring
N1 -- C2;
C2 -- C3;
C3 -- N4;
N4 -- C5;
C5 -- C6;
C6 -- N1;

// Edges for substituents
N1 -- H_N1;
N4 -- H_N4;
C2 -- C_aldehyde;
C_aldehyde -- O_aldehyde [style=double];
C_aldehyde -- H_aldehyde;
C2 -- H2_a;
C3 -- H3_a;
C3 -- H3_b;
C5 -- H5_a;
C5 -- H5_b;
C6 -- H6_a;
C6 -- H6_b;
}
```

Caption: Molecular structure of **2-Piperazinecarboxaldehyde** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The following sections detail the predicted ^1H and ^{13}C NMR spectra for **2-Piperazinecarboxaldehyde**.

^1H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons, their chemical environment, and their connectivity.

Experimental Protocol (General):

- Dissolve ~5-10 mg of **2-Piperazinecarboxaldehyde** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.
- Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Process the data, including Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

Predicted ^1H NMR Data (in D_2O at 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality of Chemical Shift
~9.6	Singlet	1H	H-C=O	The aldehydic proton is highly deshielded due to the electron-withdrawing nature of the adjacent oxygen atom.
~3.5-3.7	Multiplet	1H	H-2	This methine proton is adjacent to the electron-withdrawing aldehyde group and the nitrogen atom, causing a downfield shift.
~3.0-3.4	Multiplet	6H	H-3, H-5, H-6	These are the methylene protons of the piperazine ring. Their signals are expected to be complex due to diastereotopicity and coupling with each other and with the H-2 proton.
~2.0-3.0	Broad Singlet	2H	N-H	The chemical shift of N-H protons is variable and depends on concentration, temperature, and solvent. In D ₂ O, these protons will exchange with

deuterium and the
signal may
disappear.

Interpretation Insights:

- The presence of the singlet at ~9.6 ppm is a definitive indicator of the aldehyde functionality.
- The complexity of the signals in the 3.0-3.7 ppm region arises from the chiral center at C-2, which makes the adjacent methylene protons diastereotopic. This can lead to complex splitting patterns (e.g., doublet of doublets, or multiplets).
- Running the experiment in D₂O will cause the N-H protons to be replaced by deuterium, leading to the disappearance of their signal and a simplification of the spectra of adjacent protons. This can be a useful diagnostic experiment.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the different carbon environments in the molecule.

Experimental Protocol (General):

- Prepare a more concentrated sample (~20-50 mg in 0.6-0.7 mL of deuterated solvent).
- Acquire a proton-decoupled ¹³C NMR spectrum.
- Typical acquisition times are longer than for ¹H NMR due to the lower natural abundance of ¹³C.

Predicted ¹³C NMR Data (in D₂O at 100 MHz):

Chemical Shift (δ , ppm)	Assignment	Causality of Chemical Shift
~200-205	C=O	The carbonyl carbon of the aldehyde is highly deshielded and appears significantly downfield.
~60-65	C-2	This carbon is attached to two heteroatoms (N and the C of the carbonyl group), resulting in a downfield shift.
~45-55	C-3, C-5, C-6	These are the sp^3 hybridized carbons of the piperazine ring. Their chemical shifts are in the typical range for aliphatic amines.

Expertise in Interpretation:

- The downfield signal above 200 ppm is characteristic of an aldehyde or ketone.
- The number of signals in the aliphatic region (~45-65 ppm) will confirm the number of non-equivalent carbons in the piperazine ring. Due to the substituent at C-2, all other ring carbons may be chemically non-equivalent, potentially leading to four distinct signals for the piperazine ring carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol (General):

- For a liquid sample, a thin film can be prepared between two NaCl or KBr plates.
- For a solid sample, a KBr pellet or a Nujol mull can be prepared.
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for a neat sample.
- The spectrum is recorded, typically over the range of $4000\text{-}400\text{ cm}^{-1}$.

Predicted Key IR Absorptions:

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~3300-3400	Medium, Broad	N-H stretch	Secondary Amine (N-H)
~2950-2850	Medium-Strong	C-H stretch	Aliphatic C-H
~2820 and ~2720	Medium, Sharp	C-H stretch (Fermi resonance)	Aldehyde C-H
~1720-1740	Strong, Sharp	C=O stretch	Aldehyde C=O
~1450	Medium	C-H bend	Methylene scissoring
~1100-1200	Medium	C-N stretch	Aliphatic Amine

Trustworthiness of Interpretation:

- The strong, sharp peak around 1720-1740 cm⁻¹ is a highly reliable indicator of the aldehyde carbonyl group.
- The two medium, sharp peaks around 2820 cm⁻¹ and 2720 cm⁻¹ (Fermi resonance) are characteristic of the C-H stretch of an aldehyde and can be used to distinguish it from other carbonyl-containing functional groups.
- The broad absorption in the 3300-3400 cm⁻¹ region is indicative of the N-H stretching vibrations of the secondary amines in the piperazine ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

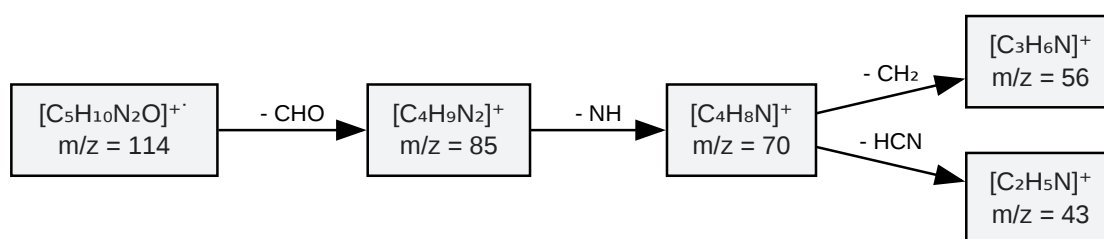
Experimental Protocol (General):

- Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by Gas Chromatography (GC) or Liquid Chromatography (LC).
- Ionize the sample using a suitable technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Analyze the resulting ions based on their mass-to-charge ratio (m/z).

Predicted Mass Spectrometry Data:

m/z	Proposed Fragment
114	$[M]^+$ (Molecular Ion for EI) or $[M+H]^+$ (for ESI)
85	$[M - \text{CHO}]^+$
70	$[M - \text{CH}_2\text{NCHO}]^+$
56	$[\text{C}_3\text{H}_6\text{N}]^+$
43	$[\text{C}_2\text{H}_5\text{N}]^+$

Proposed Fragmentation Pathway (Electron Ionization):

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Caption: A plausible mass fragmentation pathway for **2-Piperazinecarboxaldehyde** under EI conditions.

Authoritative Grounding in Fragmentation: The initial fragmentation is likely to be the loss of the formyl radical (CHO), a common α -cleavage for aldehydes, leading to the fragment at m/z 85. Subsequent fragmentations would involve the characteristic ring cleavage of the piperazine moiety.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic analysis of **2-Piperazinecarboxaldehyde**. The presented ^1H NMR, ^{13}C NMR, IR, and MS data, along with their interpretations, offer a solid foundation for researchers working with this compound. While this guide is based on well-established spectroscopic principles and high-quality prediction models, it is imperative that experimental data be acquired and compared with these predictions for definitive structural confirmation and quality assessment in a laboratory setting.

References

- PubChem. Piperazine-2-carbaldehyde. National Center for Biotechnology Information. [[Link](#)]
- Appchem. **2-Piperazinecarboxaldehyde**. [[Link](#)]
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Sources

- [1. EP0159889A2 - 4-Substituted piperazine-2-carboxylic acids process and pharmaceutical compositions - Google Patents \[patents.google.com\]](#)
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